

Technical Guide: Safety, Handling, and MSDS of 2-(Ethylamino)ethanol

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Compound of Interest

Compound Name: 2-(Ethylamino)ethanol

Cat. No.: B046374

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **2-(Ethylamino)ethanol** (CAS No. 110-73-6). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on quantitative data, safe handling protocols, and emergency procedures.

Chemical and Physical Properties

2-(Ethylamino)ethanol, also known as N-Ethylethanolamine, is a clear, colorless to slightly yellowish liquid with an amine-like odor.^[1] It is miscible in water.^[2]

| Property | Value | References |
|-------------------|---|------------|
| Molecular Formula | C4H11NO | [3] |
| Molecular Weight | 89.14 g/mol | [3] |
| CAS Number | 110-73-6 | [3] |
| Appearance | Clear, colorless to slightly yellowish liquid | [1] |
| Odor | Amine-like | [3][4] |
| Boiling Point | 169-170 °C | [1] |
| Melting Point | -90 °C | [1] |
| Flash Point | 71-78 °C (160-172.4 °F) | [2] |
| Density | 0.914 g/mL at 25 °C | [1] |
| Vapor Pressure | <1 mmHg at 20 °C | [5] |
| Water Solubility | Miscible | [2] |

Hazard Identification and Classification

2-(Ethylamino)ethanol is classified as a hazardous chemical. It is harmful if swallowed, toxic in contact with skin, and causes severe skin burns and eye damage.[4] It is also a combustible liquid.

GHS Hazard Statements:

- H302: Harmful if swallowed.[4]
- H311: Toxic in contact with skin.
- H314: Causes severe skin burns and eye damage.[4]
- H318: Causes serious eye damage.

Toxicological Data

The acute toxicity of **2-(Ethylamino)ethanol** has been evaluated in animal studies. The primary routes of exposure are oral, dermal, and inhalation. The substance is readily absorbed through the skin.

| Test | Species | Route | Value | References |
|------|---------|------------|------------------------------------|------------|
| LD50 | Rat | Oral | 1000 - 2150 mg/kg | [6] |
| LD50 | Rabbit | Dermal | > 2000 mg/kg | [6][7] |
| LC50 | Rat | Inhalation | > 51.3 mg/m ³ (8 hours) | [6] |

Summary of Toxicological Effects:

- Oral Toxicity: Harmful if swallowed, with observed effects in animal studies including dyspnea, apathy, and staggering.[6] Ingestion can cause gastrointestinal tract burns.
- Dermal Toxicity: Toxic in contact with skin.[6] The substance is readily absorbed and can cause skin burns.[6]
- Inhalation Toxicity: Causes chemical burns to the respiratory tract.[6]
- Eye Irritation: Causes serious eye damage, with studies on rabbits showing irreversible effects.[6]
- Skin Irritation/Corrosion: Causes severe skin burns.[6]
- Genotoxicity: Based on available in vitro and in vivo studies, **2-(Ethylamino)ethanol** is not considered to be genotoxic.[6]

Experimental Protocols

The toxicological data presented are primarily based on studies conducted in accordance with OECD guidelines. While full, detailed experimental reports are not publicly available, the general methodologies are outlined below.

Acute Oral Toxicity (Based on OECD Guideline 401)

An acute oral toxicity study was conducted on Wistar rats.[6]

- Principle: The test substance is administered in a single dose by gavage to fasted animals. The animals are observed for mortality and clinical signs of toxicity for a set period.
- Methodology Outline:
 - Animals: Wistar rats (five animals/sex/dose) were used.[6]
 - Fasting: Animals are fasted prior to dosing.
 - Dosing: The chemical was administered by oral gavage at doses of 1470, 2150, 3160, or 5000 mg/kg body weight.[6]
 - Observation Period: Animals are observed for at least 14 days.[8]
 - Observations: Clinical signs (such as dyspnea, apathy, staggering) and mortality are recorded.[6] At the end of the study, a gross necropsy is performed.

Acute Dermal Toxicity (Based on OECD Guideline 402)

An acute dermal toxicity study was conducted on Sprague Dawley rats.[6]

- Principle: The substance is applied to the clipped, intact skin of the animals for a 24-hour period under an occlusive dressing.[6]
- Methodology Outline:
 - Animals: Sprague Dawley rats were used.[6]
 - Preparation: The fur is removed from the dorsal area of the trunk of the animals approximately 24 hours before the test.
 - Application: The test substance is applied at a dose of 400 or 2000 mg/kg body weight under occlusive conditions for 24 hours.[6]
 - Observation Period: Animals are observed for 14 days for signs of toxicity and mortality.[9]

- Observations: Local skin reactions and systemic effects are recorded.^[6] A gross necropsy is performed at the end of the study.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

- Principle: A single dose of the substance is applied to a small area of the skin of an animal (typically a rabbit). The degree of irritation or corrosion is evaluated at specific intervals.^[2]
- Methodology Outline:
 - Animal: The albino rabbit is the preferred species.^[2]
 - Application: 0.5 mL of the liquid is applied to an approximately 6 cm² area of clipped skin under a semi-occlusive dressing for 4 hours.^[10]
 - Observation: The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.^[10] The observation can be extended up to 14 days to assess the reversibility of effects.^[2]

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

An eye irritation study was conducted on a rabbit.^[6]

- Principle: A single dose of the substance is instilled into the conjunctival sac of one eye of an animal. The untreated eye serves as a control. The degree of irritation is scored for the cornea, iris, and conjunctiva.^[8]
- Methodology Outline:
 - Animal: One rabbit was used in the cited study.^[6]
 - Application: A 0.05 mL dose of the chemical was instilled into one eye.^[6]
 - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.^[8] In the study on **2-(Ethylamino)ethanol**, the effects were not reversible within eight days.^[6]

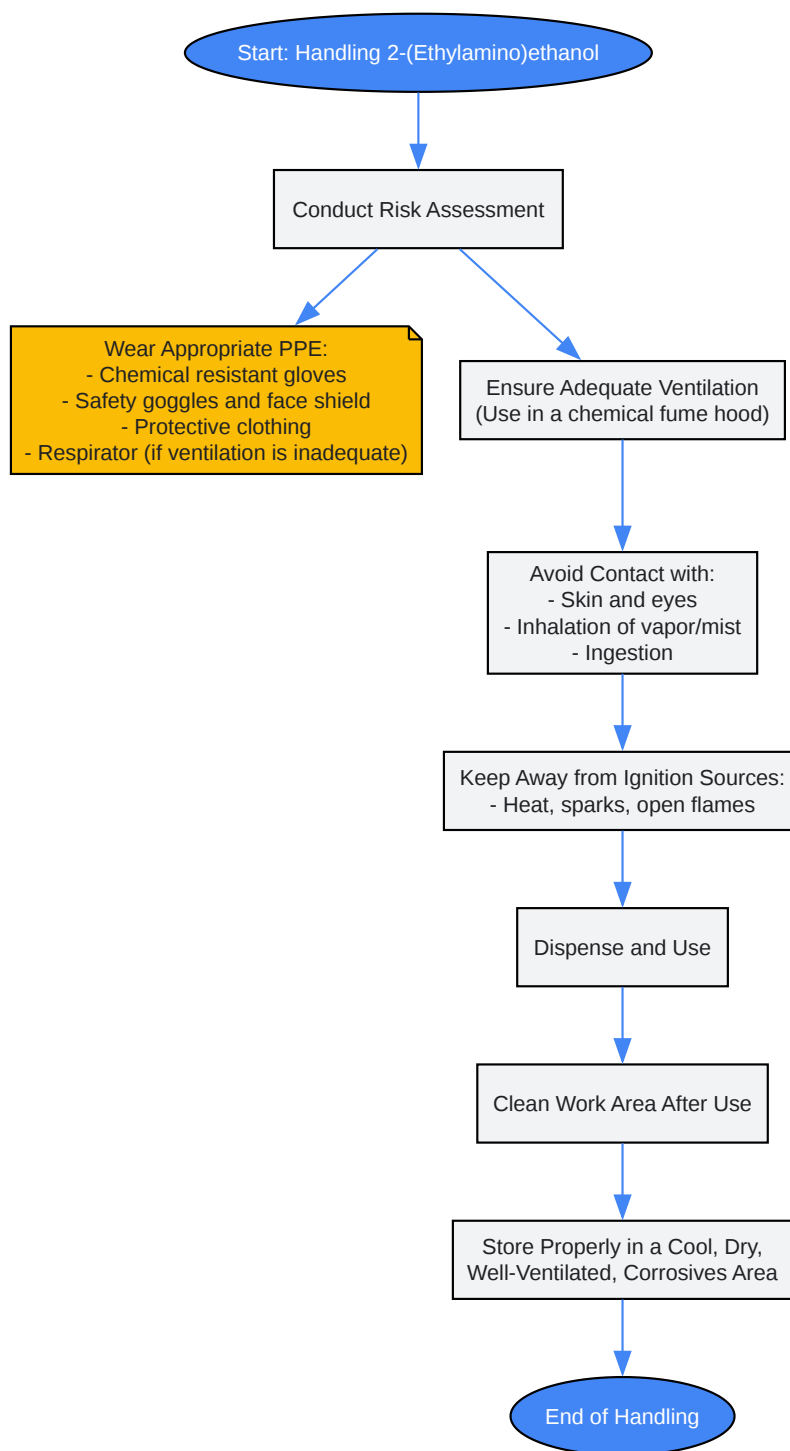
Signaling Pathways and Mechanism of Toxicity

Specific signaling pathways for the toxicity of **2-(Ethylamino)ethanol** are not well-documented in publicly available literature. The corrosive effects are likely due to its alkaline nature, causing chemical burns upon contact with tissues. The systemic toxicity may be related to its ethanol and amine moieties. The ethanol portion can be metabolized, potentially leading to the formation of reactive intermediates. However, without specific studies on this molecule, any discussion of signaling pathways would be speculative.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling Workflow



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Caption: Workflow for the safe handling of **2-(Ethylamino)ethanol**.

Storage Requirements

- Store in a cool, dry, and well-ventilated place.
- Keep containers tightly closed.
- Store in a designated corrosives area.
- Keep away from heat, sparks, and open flames.
- Incompatible Materials: Strong oxidizing agents.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **2-(Ethylamino)ethanol** to determine the appropriate PPE.

| Protection Type | Specification |
|------------------------|--|
| Eye/Face Protection | Tightly fitting safety goggles and a face shield (minimum 8-inch). Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). |
| Skin Protection | Handle with chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use. Wear appropriate protective clothing to prevent skin exposure. |
| Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A full-face respirator is recommended for emergencies or instances where exposure levels are not known. |

First Aid Measures

Immediate medical attention is required for any exposure.

| Exposure Route | First Aid Procedure |
|----------------|---|
| Eye Contact | Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention immediately. |
| Skin Contact | Immediately wash off with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention immediately. |
| Inhalation | Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention immediately. |
| Ingestion | Do NOT induce vomiting. Call a physician or poison control center immediately. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. |

Fire and Explosion Data

2-(Ethylamino)ethanol is a combustible liquid.

| Property | Value |
|--------------------------|--|
| Flash Point | 71-78 °C (160-172.4 °F) |
| Flammability Limits | Lower: Not available, Upper: Not available |
| Autoignition Temperature | Not available |

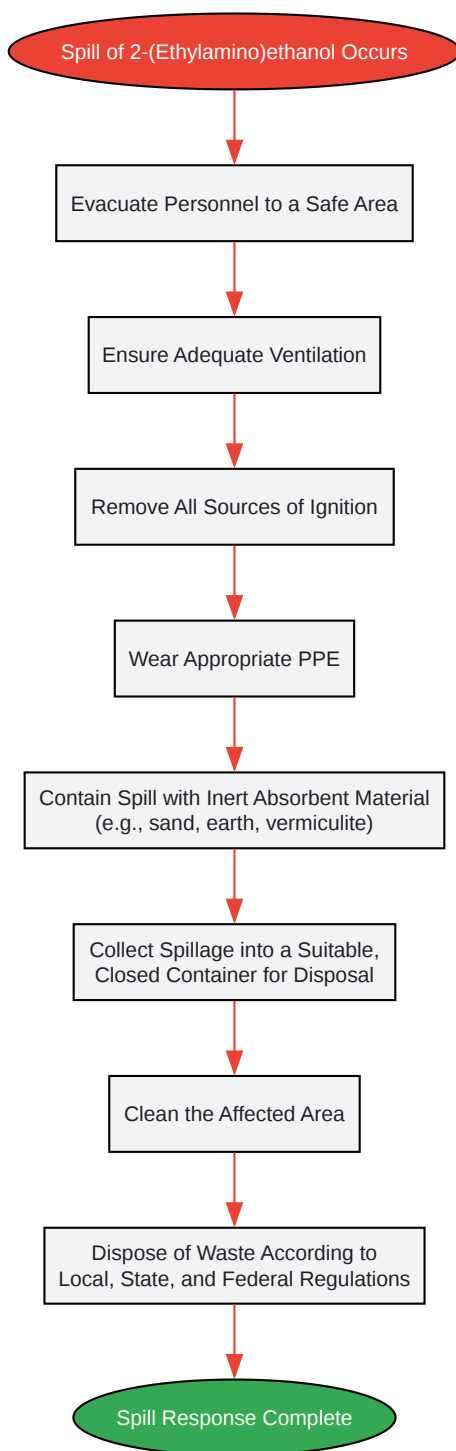
Firefighting Measures

- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).^[4] Water mist may be used to cool closed containers.
- Unsuitable Extinguishing Media: Do not use a heavy water stream.

- **Specific Hazards:** Containers may explode when heated. Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

Spill Response Workflow



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